

α -Bromoisobutyric acid IUPAC name

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Compound of Interest

Compound Name: 2-Bromo-2-methylpropanoic acid

Cat. No.: B032319

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Chemical Identity and Properties

The compound commonly known as α -Bromoisobutyric acid is systematically named according to IUPAC nomenclature.

IUPAC Name: **2-bromo-2-methylpropanoic acid**[\[1\]](#)

Synonyms:

- α -Bromoisobutyric acid
- 2-Bromoisobutyric acid
- 2-Bromo-2-methylpropionic acid[\[2\]](#)

CAS Registry Number: 2052-01-9[\[2\]](#)

Physicochemical Properties

The quantitative properties of **2-bromo-2-methylpropanoic acid** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₄ H ₇ BrO ₂	[1][2]
Molecular Weight	167.00 g/mol	[1][3]
Appearance	Clear colorless to slightly yellow solid	[2]
Melting Point	44-47 °C	[2][3][4]
Boiling Point	198-200 °C	[2][3][4]
Solubility	Soluble in alcohol and ether; Slightly soluble in water.	[2][4]
Flash Point	113 °C (235.4 °F) - closed cup	[3]
Stability	Stable. Incompatible with strong oxidizing agents, strong bases.	[2][4]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-bromo-2-methylpropanoic acid** are provided below. These protocols are based on established chemical principles and published procedures for similar compounds.

Synthesis of 2-Bromo-2-methylpropanoic Acid

This protocol describes the synthesis of **2-bromo-2-methylpropanoic acid** via the bromination of isobutyric acid.

Materials:

- Isobutyric acid
- Bromine (Br₂)
- Water

- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)
- 5N Hydrochloric acid (HCl)
- Hexanes

Equipment:

- Three-necked round-bottom flask
- Stirring apparatus (magnetic stirrer or overhead stirrer)
- Heating mantle with temperature controller
- Dropping funnel
- Condenser
- Separatory funnel
- Rotary evaporator
- Buchner funnel and filter flask

Procedure:

- Reaction Setup: In a three-necked round-bottom flask equipped with a stirrer, dropping funnel, and condenser, charge isobutyric acid and water.
- Bromination: While stirring the mixture, slowly add bromine dropwise from the dropping funnel. The reaction is exothermic and may require cooling to maintain control.
- Reaction: After the addition of bromine is complete, heat the reaction mixture to $75\text{--}80^\circ\text{C}$ and stir until the starting material is consumed, as monitored by an appropriate analytical technique (e.g., GC or TLC).

- Work-up: Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3x volumes).
- Acidification and Extraction: If the reaction is performed under neutral or alkaline conditions, acidify the aqueous layer with 5N HCl to a pH of 1-2. Re-extract the aqueous layer with dichloromethane.
- Drying and Evaporation: Combine all organic layers and dry over anhydrous sodium sulfate. Filter the drying agent and evaporate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude solid product can be further purified by suspending it in hexanes, followed by filtration to yield the purified **2-bromo-2-methylpropanoic acid**.

HPLC Analysis

This protocol outlines a reverse-phase HPLC method for the analysis of **2-bromo-2-methylpropanoic acid**.^[5]

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Newcrom R1 column or equivalent C18 column

Mobile Phase:

- Acetonitrile (MeCN)
- Water
- Phosphoric acid (for standard analysis) or Formic acid (for MS-compatible applications)

Procedure:

- Sample Preparation: Prepare a standard solution of **2-bromo-2-methylpropanoic acid** in the mobile phase at a known concentration. Prepare the sample to be analyzed by dissolving it in the mobile phase.

- **Chromatographic Conditions:** Set the flow rate and column temperature. The specific conditions may need to be optimized depending on the exact column and system used.
- **Injection and Detection:** Inject the sample and standard solutions into the HPLC system. Monitor the elution of the compound using a UV detector at an appropriate wavelength.
- **Analysis:** Identify the peak corresponding to **2-bromo-2-methylpropanoic acid** by comparing the retention time with the standard. Quantify the compound by comparing the peak area to that of the standard. This method is scalable for preparative separation to isolate impurities.[5]

Applications in Research and Development

2-Bromo-2-methylpropanoic acid is a versatile intermediate with significant applications in both pharmaceutical and materials science.

Pharmaceutical Synthesis

It serves as a crucial building block in the synthesis of a wide range of Active Pharmaceutical Ingredients (APIs).[6] Its reactive bromine atom and carboxylic acid group allow for various chemical transformations, such as the introduction of specific functional groups or the formation of carbon-carbon bonds, which are fundamental steps in constructing complex drug molecules. [6]

Polymer Chemistry

2-Bromo-2-methylpropanoic acid is utilized in the field of controlled polymerization, specifically Atom Transfer Radical Polymerization (ATRP). It can be used to synthesize initiators or to functionalize existing polymers. For example, it has been used to create a dextran macroinitiator for ATRP by esterifying the hydroxyl groups of the polysaccharide.[3] This allows for the growth of well-defined polymer chains from the polysaccharide backbone, leading to the creation of advanced biomaterials.

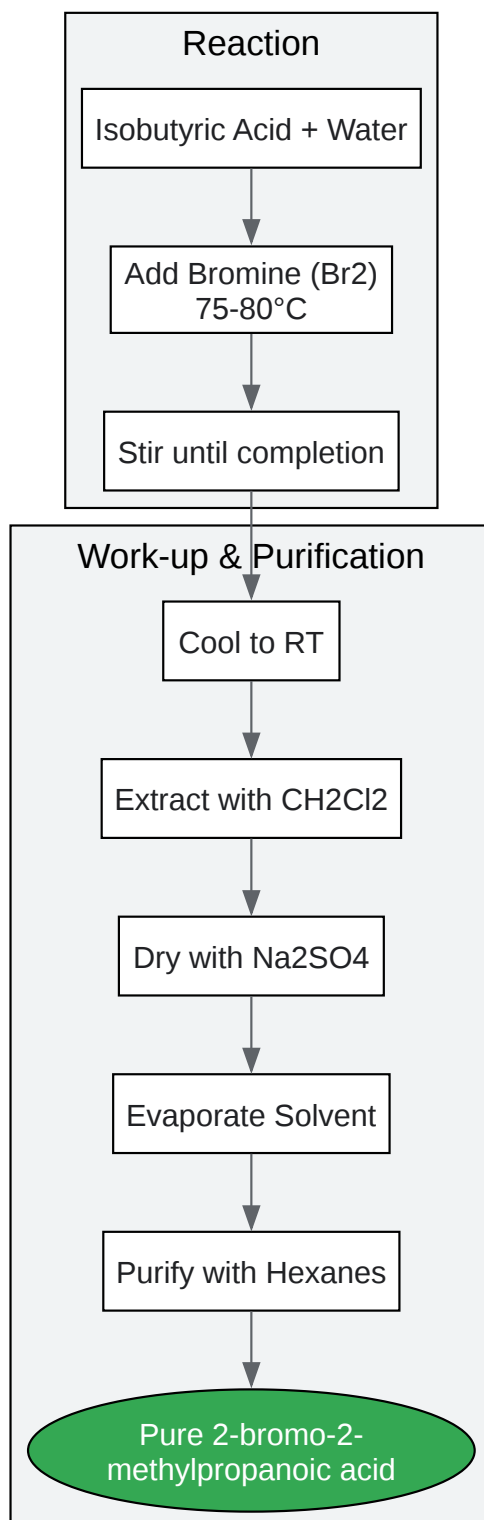
Materials Science

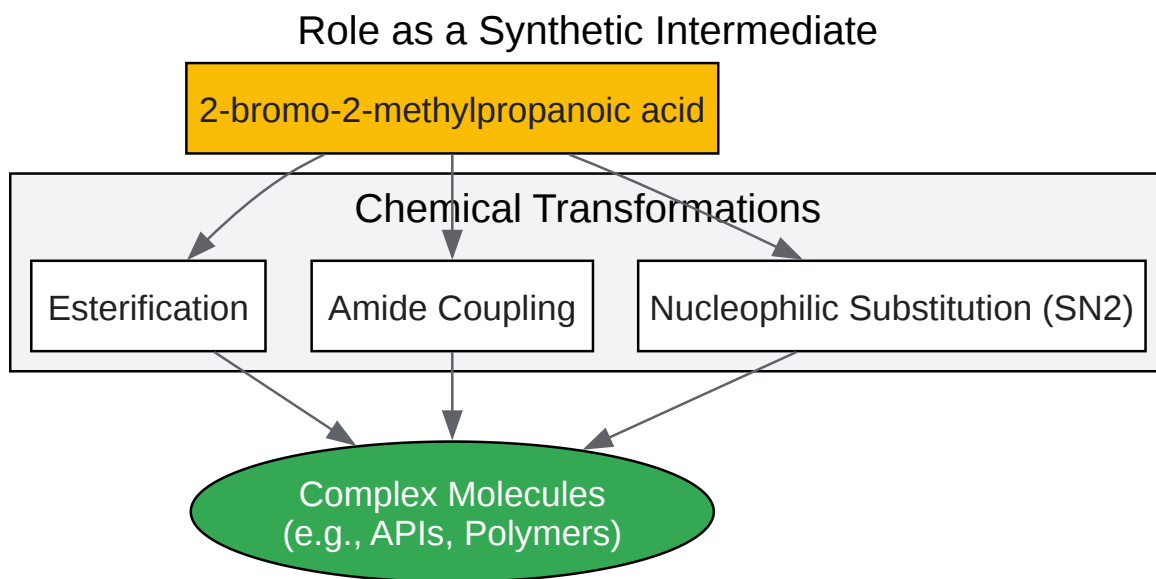
In materials science, this compound has been used to stabilize quantum dots, which are then used to coat multifunctional silica colloids.[2] This functionalization is important for developing new materials for applications such as bio-imaging and diagnostics.

Visualizations

The following diagrams illustrate the synthesis workflow and key applications of **2-bromo-2-methylpropanoic acid**.

Synthesis and Purification Workflow

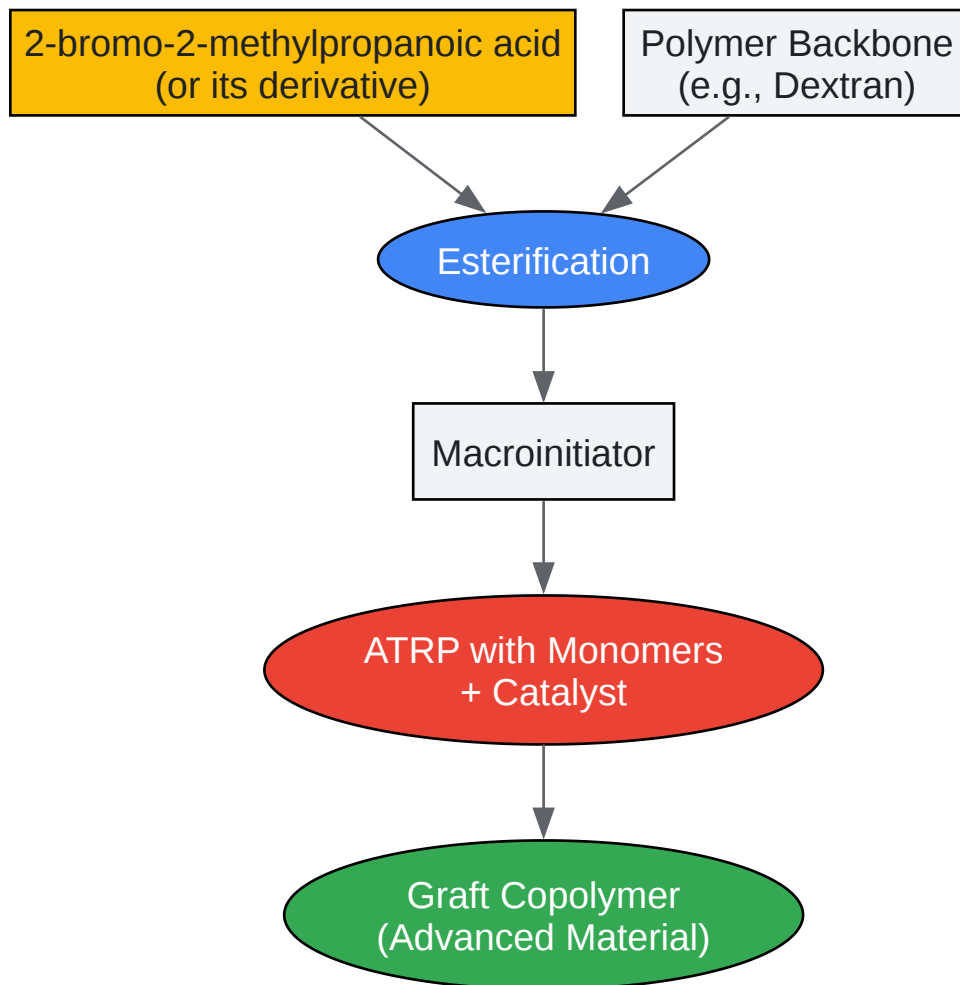
[Click to download full resolution via product page](#)Caption: Synthesis and purification workflow for **2-bromo-2-methylpropanoic acid**.



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Caption: Role of **2-bromo-2-methylpropanoic acid** as a versatile synthetic intermediate.

Application in Atom Transfer Radical Polymerization (ATRP)



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Caption: Use in ATRP for the synthesis of advanced materials.

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